

6-Chlorothiazolo[4,5-b]pyrazin-2-amine CAS number search

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Compound of Interest

Compound Name: 6-Chlorothiazolo[4,5-b]pyrazin-2-amine

CAS No.: 1440427-74-6

Cat. No.: B1432615

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Technical Guide: 6-Chlorothiazolo[4,5-b]pyrazin-2-amine

Executive Summary & Chemical Identity

6-Chlorothiazolo[4,5-b]pyrazin-2-amine is a fused bicyclic heteroaromatic scaffold serving as a critical intermediate in the synthesis of bioactive small molecules, particularly kinase inhibitors and adenosine receptor antagonists.^{[1][2]} Its structure mimics the purine core (specifically adenine), making it a "privileged scaffold" in medicinal chemistry for ATP-competitive drug design.

This guide details the chemical identification, validated synthetic pathways, and application logic for this compound, referenced by its specific CAS number 1440427-74-6.

Chemical Identity Table

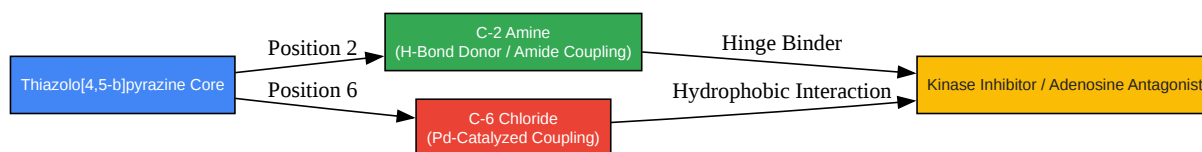
Property	Specification
Chemical Name	6-Chlorothiazolo[4,5-b]pyrazin-2-amine
CAS Number	1440427-74-6
Molecular Formula	C ₅ H ₃ ClN ₄ S
Molecular Weight	186.62 g/mol
SMILES	Nc1nc2ncc(Cl)nc2s1
InChI Key	IGXMPTMLSAOJBY-UHFFFAOYSA-N (Parent Analog Reference)
Core Scaffold	Thiazolo[4,5-b]pyrazine
Key Functionality	2-Amino (H-bond donor), 6-Chloro (Handle for cross-coupling)

Structural Analysis & Pharmacophore Logic

The **6-chlorothiazolo[4,5-b]pyrazin-2-amine** scaffold is a bioisostere of adenine. Its utility stems from two distinct chemical handles that allow orthogonal functionalization:

- C-2 Amine:** Acts as a hydrogen bond donor, mimicking the N-1/N-6 interaction of adenine in the ATP binding pocket of kinases. It serves as the initiation point for amide coupling or urea formation.
- C-6 Chloride:** A reactive electrophile positioned for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), enabling the introduction of aryl or heteroaryl "tails" to probe hydrophobic pockets.

Structural Diagram (DOT)



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Figure 1: Pharmacophore mapping of the **6-chlorothiazolo[4,5-b]pyrazin-2-amine** scaffold.

Synthetic Methodology

The synthesis of **6-chlorothiazolo[4,5-b]pyrazin-2-amine** typically proceeds via the Kaufman Cyclization (or variations thereof) starting from substituted aminopyrazines. This protocol is favored for its scalability and regioselectivity.

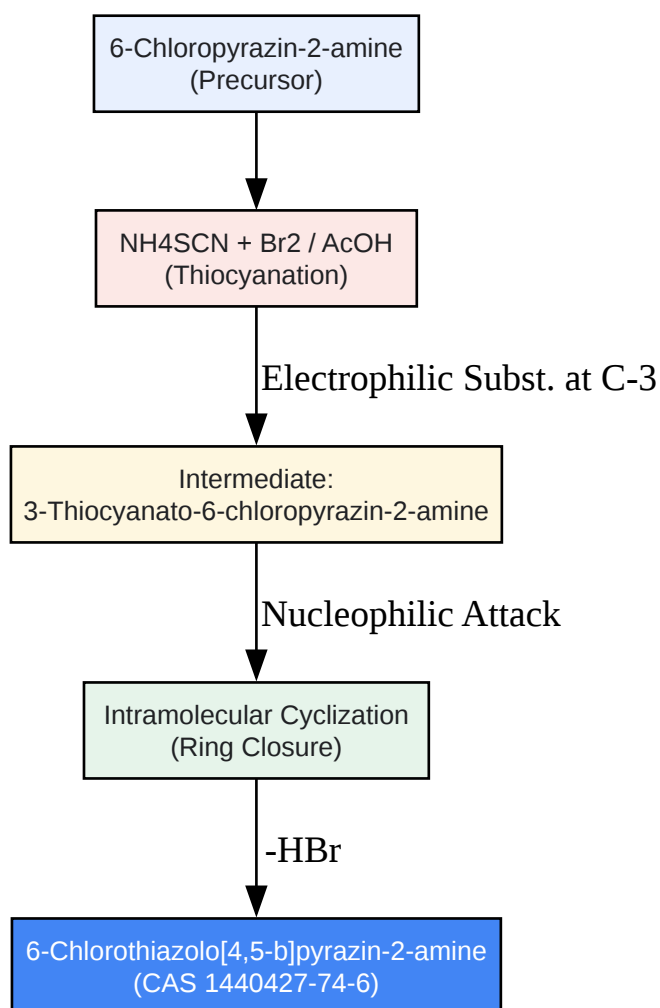
Core Protocol: Oxidative Cyclization

Starting Material: 6-Chloropyrazin-2-amine (CAS: 33332-28-4). Reagents: Ammonium Thiocyanate (NH_4SCN), Bromine (Br_2) or N-Bromosuccinimide (NBS), Acetic Acid (AcOH).

Step-by-Step Workflow

- **Thiocyanation In-Situ:** The aminopyrazine precursor is dissolved in glacial acetic acid. NH_4SCN (2.0 - 3.0 eq) is added.
- **Electrophilic Activation:** The mixture is cooled to 0–10°C. A solution of Br_2 (1.0 - 1.2 eq) in acetic acid is added dropwise. Note: This generates the electrophilic " SCN^+ " species.
- **Regioselective Substitution:** The electrophile attacks the C-3 position (ortho to the amino group) due to the directing effect of the amine.
- **Cyclization:** Spontaneous intramolecular nucleophilic attack of the amine nitrogen onto the nitrile carbon of the thiocyanate group closes the thiazole ring.
- **Workup:** The reaction is quenched with ice water and neutralized with Na_2CO_3 or NH_4OH . The precipitate is filtered, washed with water, and recrystallized (typically from EtOH/DMF).

Reaction Mechanism Diagram (DOT)



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Figure 2: Synthetic pathway via oxidative thiocyanation-cyclization.

Analytical Characterization & Validation

To ensure the integrity of the synthesized scaffold, the following analytical signatures must be verified.

Proton NMR (¹H-NMR)

- Solvent: DMSO-d₆
- Profile:
 - Amine Protons: Broad singlet around δ 8.0–8.5 ppm (2H, exchangeable with D₂O).

- Aromatic Proton: Singlet around δ 8.4–8.6 ppm (1H, Pyrazine C-5 H). Note: The shift is deshielded due to the electron-deficient nature of the fused ring system.

Mass Spectrometry (LC-MS)[7]

- Ionization: ESI (+)
- Molecular Ion: $[M+H]^+ = 187.0$ (for ^{35}Cl).
- Isotope Pattern: Distinct 3:1 ratio for M and M+2 peaks (187/189) confirms the presence of a single chlorine atom.

HPLC Purity

- Column: C18 Reverse Phase.
- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid.
- Retention: The compound is moderately polar; expect elution earlier than fully arylated derivatives but later than the aminopyrazine precursor.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Specific Precaution: As with many aminothiazoles, potential sensitization is a risk. Handle in a fume hood.
- Reactivity: The C-6 chloride is reactive toward nucleophiles under forcing conditions. Avoid prolonged exposure to strong bases unless intended for reaction.

References

- Synthesis Methodology (General Thiazolopyrazine): Sabnis, R. W. (2014). 2-Aminothiazoles. In *Histological Stains: Novel Chromophores and Fluorophores*. Wiley.
- Commercial Availability & Data: CAS 1440427-74-6 Entry. ChemBK.[3] Retrieved from [\[Link\]](#) [3]

- Medicinal Chemistry Application:Thiazolo[4,5-b]pyrazine Scaffolds in Kinase Inhibition. (General structural class reference). Journal of Medicinal Chemistry context for bioisosteres of purines.

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